

Essential Safety and Operational Guide for 3-(Bromomethyl)tetrahydro-2H-pyran

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Compound of Interest

Compound Name: 3-(Bromomethyl)tetrahydro-2H-pyran

Cat. No.: B038894

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-(Bromomethyl)tetrahydro-2H-pyran** (CAS No: 116131-44-3). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

1. Hazard Identification and Personal Protective Equipment (PPE)

3-(Bromomethyl)tetrahydro-2H-pyran is classified as a corrosive substance that causes severe skin burns and eye damage.[1] It is also combustible.[1] Appropriate PPE is mandatory to prevent exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications and Recommendations
Hand Protection	Chemical-resistant gloves	Impermeable gloves are required. Nitrile or neoprene gloves are recommended.[1] Always inspect gloves for damage before use and change them immediately if contaminated.
Eye and Face Protection	Safety goggles	Tightly fitting safety goggles are mandatory.[1] A face shield should be worn over goggles when there is a risk of splashing.
Body Protection	Laboratory coat/Protective clothing	Impermeable protective clothing is required to prevent skin contact.[1] A flame-resistant lab coat or a 100% cotton lab coat should be worn and fully buttoned.
Respiratory Protection	Respirator (if necessary)	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [1] If engineering controls are insufficient or in case of emergency, a self-contained breathing apparatus must be available.[1]

2. Handling and Storage

Proper handling and storage are crucial to maintain the chemical's stability and prevent accidents.

Operational Plan:

- Preparation:
 - Ensure a chemical fume hood is operational.
 - Have an eye wash station and safety shower readily accessible.[\[1\]](#)
 - Put on all required PPE as detailed in Table 1.
- Handling:
 - Conduct all manipulations of the compound within the fume hood.[\[1\]](#)
 - Avoid direct contact with the substance.[\[1\]](#)
 - Avoid the formation or spread of mists in the air.[\[1\]](#)
 - Keep away from sources of ignition.[\[1\]](#)

Storage Plan:

- Store in a cool, well-ventilated area.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- The substance is light-sensitive and must be stored accordingly.[\[1\]](#)
- Must only be kept in its original packaging.[\[1\]](#)

3. Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

Table 2: First Aid Measures

Exposure Route	First Aid Procedure
Skin Contact	Immediately remove all contaminated clothing. Drench the affected skin with running water for at least 10 minutes.[1] Transfer to a hospital if burns or symptoms of poisoning occur.[1]
Eye Contact	Immediately bathe the eye with running water for 15 minutes.[1] Transfer to a hospital for specialist examination.[1]
Inhalation	Remove the casualty from exposure, ensuring your own safety. If breathing is difficult or has stopped, provide artificial respiration or oxygen. [1][2] Seek immediate medical attention.[1][2]
Ingestion	Wash out the mouth with water. Do not induce vomiting.[1] Give one cup of water to drink every 10 minutes.[1] Transfer to a hospital as soon as possible.[1]

Spill Response:

- For small spills, absorb the material with an inert absorbent such as sand or dry earth.
- Collect the absorbed material into a closable, labeled container for hazardous waste disposal.[1]
- Clean-up should only be performed by qualified personnel familiar with the substance.[1]

4. Disposal Plan

Proper disposal of **3-(Bromomethyl)tetrahydro-2H-pyran** and associated waste is essential to prevent environmental contamination and comply with regulations.

Protocol:

- Waste Segregation:

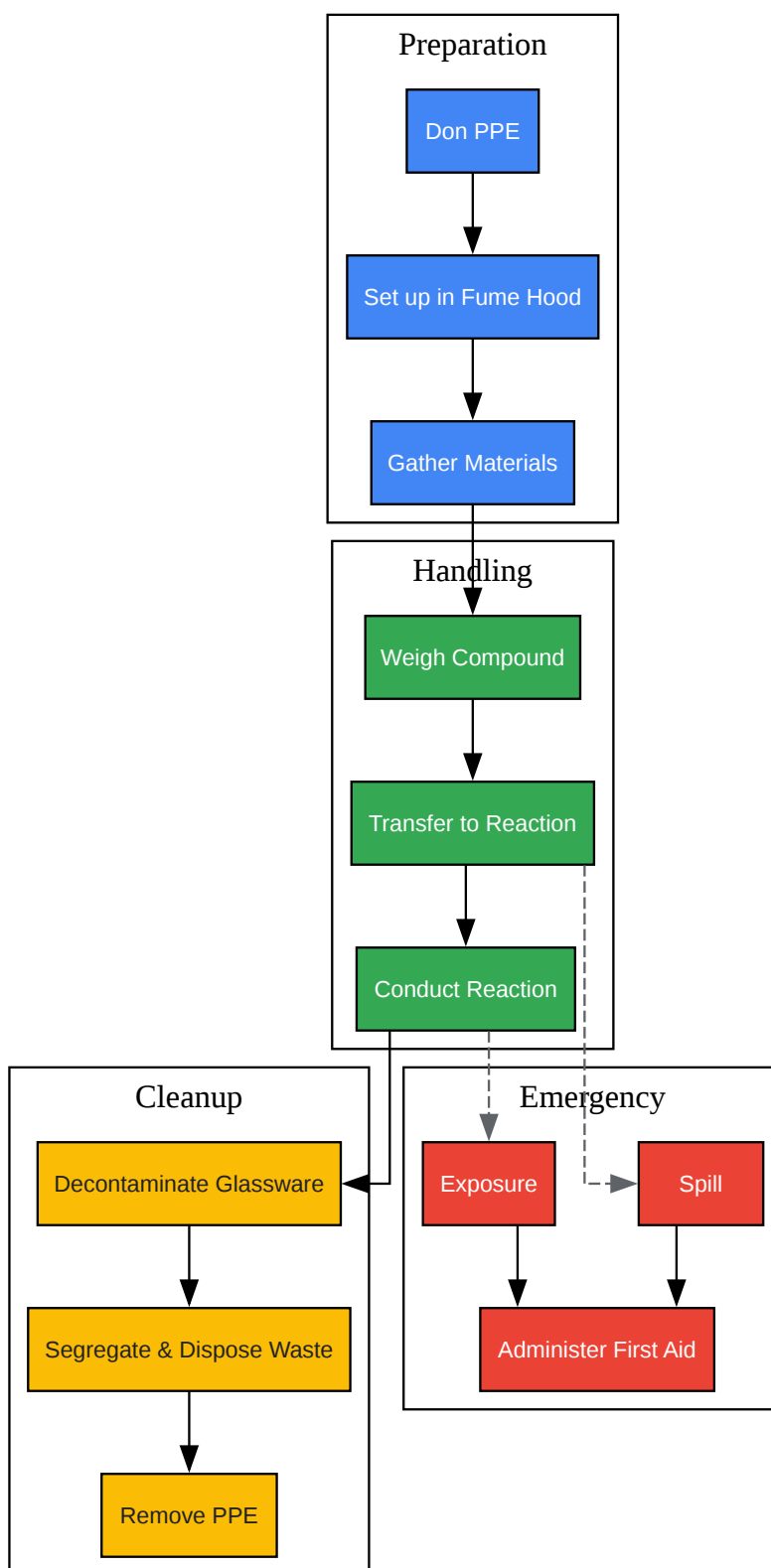
- Solid Waste: Any unused product and contaminated disposable items (e.g., gloves, paper towels) should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused or contaminated solutions should be collected in a separate, sealed, and labeled hazardous waste container.
- Disposal:
 - Dispose of contents and container as special waste in compliance with local, state, and federal regulations.^[1] Do not discharge into drains or rivers.^[1]

5. Chemical Properties

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₁₁ BrO
Molecular Weight	179.05 g/mol ^[3]
Boiling Point	205°C ^[4]
Flash Point	81°C ^[4]
Density	1.359 g/cm ³ ^[4]

Experimental Workflow



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Caption: Workflow for handling **3-(Bromomethyl)tetrahydro-2H-pyran**.

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